

Immobilized cell technology for Calcium 2-ketogluconate synthesis

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Compound of Interest

Compound Name: *Calcium 2-ketogluconate*

Cat. No.: *B1593419*

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Application Note & Protocol High-Efficiency Synthesis of Calcium 2-Ketogluconate Using Immobilized Cell Technology

Abstract

This document provides a comprehensive guide to the synthesis of **Calcium 2-ketogluconate** (Ca-2KGA) using immobilized whole-cell biocatalysts. 2-Ketogluconate (2KGA) is a valuable platform chemical and a key intermediate in the industrial production of erythorbic acid, a widely used antioxidant in the food industry.^{[1][2][3]} Furthermore, its calcium salt, **Calcium 2-ketogluconate**, has gained significant attention in the cosmetic and pharmaceutical sectors for its anti-aging and skin-firming properties.^{[4][5][6][7][8]} Traditional batch fermentation methods for 2KGA production face challenges related to process control, product inhibition, and downstream processing. Immobilized cell technology offers a robust solution, enhancing biocatalyst stability, enabling reuse, and facilitating continuous or semi-continuous production, thereby improving overall process economics and efficiency.^{[9][10][11][12]} This guide details the scientific principles, step-by-step protocols for cell immobilization and fermentation, and expected outcomes, targeting researchers and process development scientists in biotechnology and pharmaceutical fields.

Part 1: Scientific Principles and Technology Overview

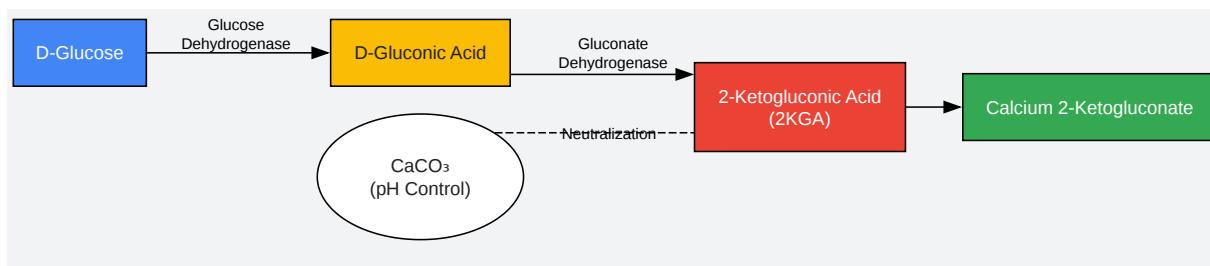
The Biochemical Pathway

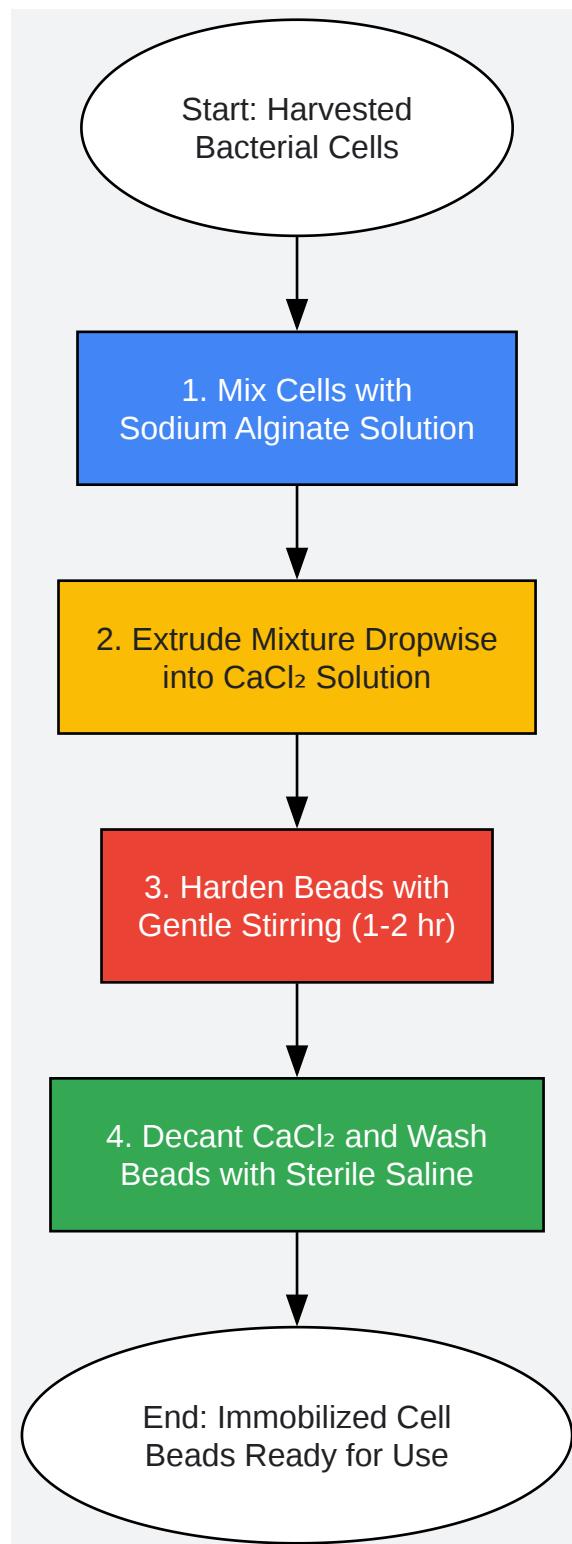
The microbial conversion of D-glucose to 2-ketogluconic acid is a two-step oxidation process predominantly carried out by bacteria from the genera *Pseudomonas* and *Gluconobacter*.^[1] ^[13] Strains such as *Pseudomonas plecoglossicida* and *Pseudomonas fluorescens* are highly efficient producers and are commonly used in industrial settings.^[1]^[2]^[14]

The pathway involves two key periplasmic enzymes:

- Glucose Dehydrogenase (GDH): This membrane-bound enzyme catalyzes the oxidation of D-glucose to D-gluconic acid.
- Gluconate Dehydrogenase (GADH): This enzyme further oxidizes D-gluconic acid to 2-ketogluconic acid.^[13]

The produced 2-ketogluconic acid is then neutralized with a calcium source, typically calcium carbonate (CaCO_3), to form the stable salt, **Calcium 2-ketogluconate**, and to control the pH of the fermentation broth, which would otherwise become inhibitory to the cells.



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